Application Notes and Protocols for Iodometric Titration of Strontium Thiosulphate Solutions

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Strontium thiosulphate
Cat. No.:	B079881

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Introduction

Iodometric titration is a highly accurate and reliable analytical method used to determine the concentration of oxidizing or reducing agents. This application note provides a detailed protocol for the determination of the concentration of **strontium thiosulphate** (SrS_2O_3) solutions via iodometric titration. The principle of this method is based on the reaction of thiosulfate ions ($S_2O_3^{2-}$) with iodine (I_2). In this indirect titration, a known excess of iodide ions is added to an acidic solution of a primary standard oxidizing agent, such as potassium iodate (KIO_3), to liberate a precise amount of iodine. This liberated iodine is then titrated with the **strontium thiosulphate** solution. The endpoint of the titration is detected using a starch indicator, which forms a deep blue complex with iodine.

The reaction between thiosulfate and iodine is a classic redox reaction where thiosulfate is oxidized to tetrathionate ($S_4O_6^{2-}$), and iodine is reduced to iodide ions (I^-). This method is widely applicable in various fields, including pharmaceutical analysis, water quality testing, and chemical manufacturing, for the quantification of any substance that can quantitatively oxidize iodide to iodine.

Principle of the Reaction

The iodometric titration of **strontium thiosulphate** involves two main chemical reactions:

- Liberation of Iodine: A standard solution of potassium iodate (KIO_3), a primary standard, is treated with an excess of potassium iodide (KI) in an acidic medium (e.g., using sulfuric acid, H_2SO_4). The iodate ions oxidize the iodide ions to produce a known amount of iodine.

  - Reaction: $KIO_3 + 5KI + 3H_2SO_4 \rightarrow 3I_2 + 3K_2SO_4 + 3H_2O$

- Titration with Thiosulphate: The liberated iodine is then titrated with the **strontium thiosulphate** solution. The thiosulfate ions reduce the iodine back to iodide ions.

  - Reaction: $2SrS_2O_3 + I_2 \rightarrow SrS_4O_6 + 2SrI_2$

  - Ionic Equation: $2S_2O_3^{2-}(aq) + I_2(aq) \rightarrow S_4O_6^{2-}(aq) + 2I^-(aq)$

The endpoint is reached when all the iodine has been consumed by the thiosulfate, indicated by the disappearance of the blue color of the starch-iodine complex.

Experimental Protocols

3.1. Reagent and Solution Preparation

- 0.1 M **Strontium Thiosulphate** Solution (approximate):

  - Dissolve an accurately weighed amount of **strontium thiosulphate** pentahydrate ($SrS_2O_3 \cdot 5H_2O$) in freshly boiled and cooled distilled water. For a 1 L solution, this will be approximately 283.77 g. Note: The exact concentration will be determined by standardization.

- 0.01 M Potassium Iodate (KIO_3) Standard Solution:

  - Accurately weigh approximately 2.14 g of analytical grade potassium iodate (previously dried at 110°C for 1 hour and cooled in a desiccator).

  - Dissolve the KIO_3 in distilled water in a 1 L volumetric flask and make up to the mark. Calculate the exact molarity.

- Potassium Iodide (KI) Solution (10% w/v):

- Dissolve 10 g of KI in 100 mL of distilled water. Prepare this solution fresh as it can be susceptible to air oxidation.

- Sulphuric Acid (H_2SO_4) Solution (1 M):

  - Slowly add 56 mL of concentrated sulfuric acid to approximately 900 mL of distilled water in a beaker, with constant stirring, in an ice bath. Make up the volume to 1 L with distilled water.

- Starch Indicator Solution (1% w/v):

  - Make a paste of 1 g of soluble starch with a small amount of cold distilled water.

  - Pour this paste into 100 mL of boiling distilled water with continuous stirring.

  - Boil for a few minutes until the solution is clear, then cool. This solution should be prepared fresh daily.

3.2. Standardization of **Strontium Thiosulphate** Solution

- Pipette 25.00 mL of the standard 0.01 M potassium iodate solution into a 250 mL Erlenmeyer flask.

- Add 10 mL of the 10% potassium iodide solution and 10 mL of 1 M sulfuric acid.

- Swirl the flask gently and allow it to stand in the dark for 5-10 minutes to ensure the complete liberation of iodine. The solution will turn a deep brown color due to the liberated iodine.

- Titrate the liberated iodine with the prepared **strontium thiosulphate** solution from a burette. The brown color of the solution will fade to a pale yellow.

- When the solution is pale yellow, add 2 mL of the starch indicator solution. The solution will turn a deep blue-black color.

- Continue the titration by adding the **strontium thiosulphate** solution dropwise, with constant swirling, until the blue color completely disappears, leaving a colorless solution. This is the endpoint of the titration.

- Record the volume of the **strontium thiosulphate** solution used.

- Repeat the titration at least two more times to obtain concordant results (titration volumes agreeing within 0.1 mL).

Data Presentation

The results of the titration can be summarized in the following table:

Titration No.	Volume of KIO_3 Solution (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of SrS_2O_3 Solution Used (mL)
1	25.00	0.00	24.50	24.50
2	25.00	24.50	48.95	24.45
3	25.00	0.10	24.60	24.50
Average	24.48			

4.1. Calculation of **Strontium Thiosulphate** Concentration

From the stoichiometry of the reactions: 1 mole of KIO_3 reacts to produce 3 moles of I_2. 1 mole of I_2 reacts with 2 moles of $S_2O_3^{2-}$. Therefore, 1 mole of KIO_3 is equivalent to 6 moles of $S_2O_3^{2-}$.

The concentration of the **strontium thiosulphate** solution can be calculated using the formula:

$M_1V_1 / n_1 = M_2V_2 / n_2$

Where:

- M_1 = Molarity of KIO_3 solution

- V_1 = Volume of KIO_3 solution used

- n_1 = Stoichiometric coefficient of KIO_3 (1)

- M_2 = Molarity of SrS_2O_3 solution

- V_2 = Volume of SrS_2O_3 solution used

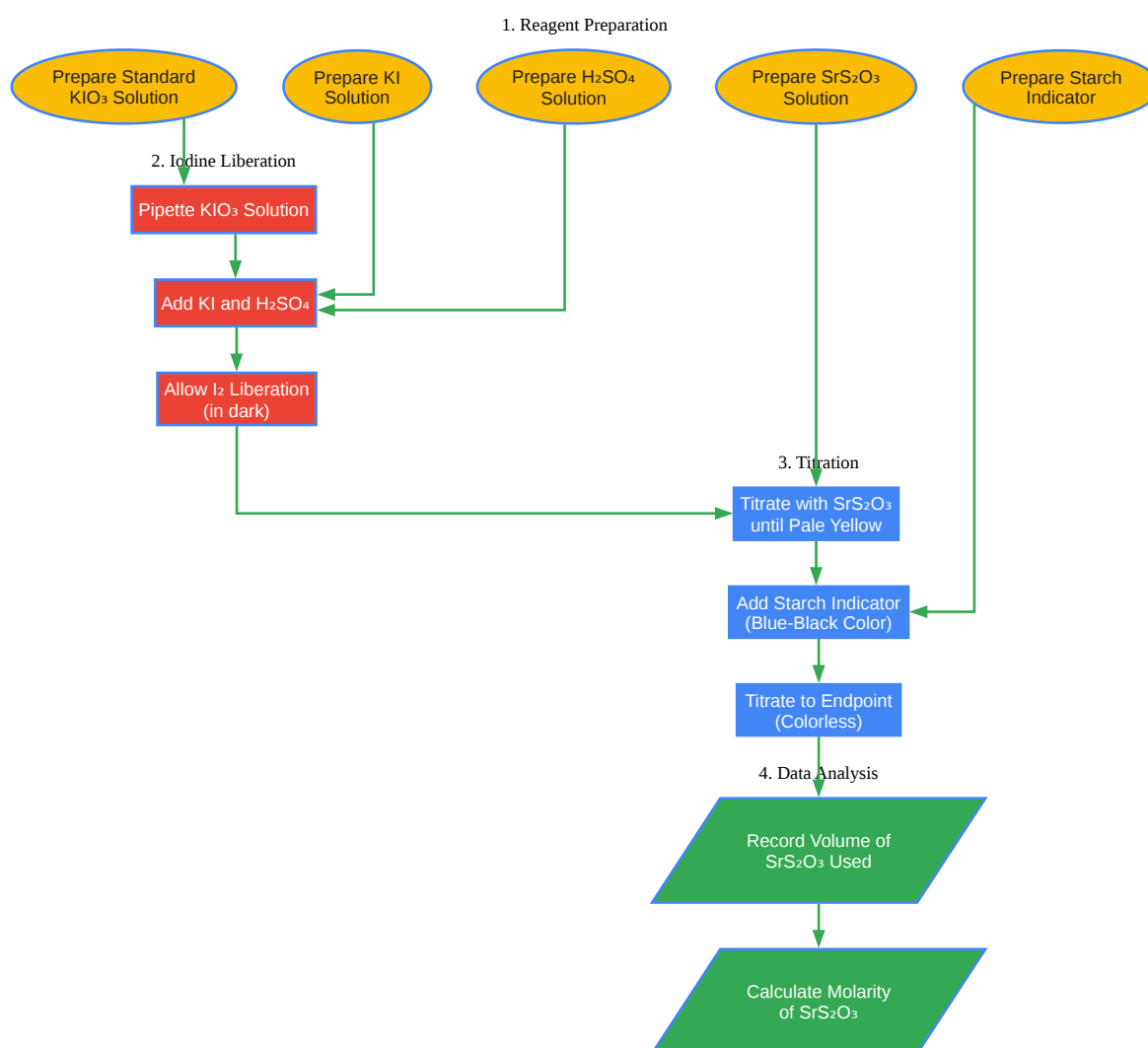- n_2 = Stoichiometric coefficient of $S_2O_3^{2-}$ (6)

Example Calculation: Using the average volume from the table and assuming the molarity of the KIO_3 solution is exactly 0.0100 M:

$M_2 = (M_1V_1n_2) / (n_1V_2)$ $M_2 = (0.0100 \text{ M} * 25.00 \text{ mL} * 6) / (1 * 24.48 \text{ mL})$ $M_2 = 0.0613$ M

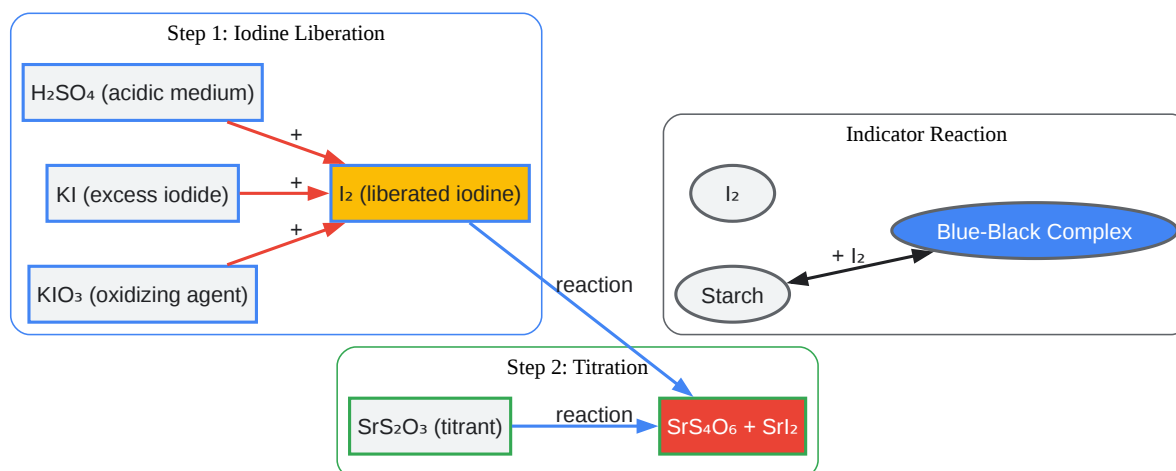The exact concentration of the **strontium thiosulphate** solution is 0.0613 M.

Visualizations

Experimental Workflow Diagram

1. Reagent Preparation

Prepare Standard KIO₃ Solution

Prepare KI Solution

Prepare H₂SO₄ Solution

Prepare SrS₂O₃ Solution

Prepare Starch Indicator

2. Iodine Liberation

Pipette KIO₃ Solution

Add KI and H₂SO₄

Allow I₂ Liberation (in dark)

3. Titration

Titrate with SrS₂O₃ until Pale Yellow

Add Starch Indicator (Blue-Black Color)

Titrate to Endpoint (Colorless)

4. Data Analysis

Record Volume of SrS₂O₃ Used

Calculate Molarity of SrS₂O₃

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Caption: Workflow for the iodometric titration of **strontium thiosulphate**.

Chemical Reaction Pathway

Step 1: Iodine Liberation
- H_2SO_4 (acidic medium)
- KI (excess iodide)
- KIO_3 (oxidizing agent)
- I_2 (liberated iodine)

Indicator Reaction
- I_2
- Starch
- Blue-Black Complex
- $+ I_2$

Step 2: Titration
- SrS_2O_3 (titrant)
- reaction
- $SrS_4O_6 + SrI_2$

Caption: Chemical react

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com